

In-Depth Technical Safety Guide: 4-Bromo-3,5-dimethoxybenzyl alcohol

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Compound of Interest

Compound Name: 4-Bromo-3,5-dimethoxybenzyl alcohol

Cat. No.: B1279184

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data, handling procedures, and potential biological interactions of **4-Bromo-3,5-dimethoxybenzyl alcohol** (CAS No. 61367-62-2). The information is intended to support safe laboratory practices and risk assessment in research and development settings.

Section 1: Chemical and Physical Properties

4-Bromo-3,5-dimethoxybenzyl alcohol is a substituted aromatic alcohol. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ BrO ₃	[1]
Molecular Weight	247.09 g/mol	[1]
Appearance	Solid	
Melting Point	96-102 °C	[1]
CAS Number	61367-62-2	[2]

Section 2: Hazard Identification and Toxicological Data

The primary hazards associated with **4-Bromo-3,5-dimethoxybenzyl alcohol** are related to its acute toxicity and irritant properties.^[2]

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: ECHEMI Safety Data Sheet^[2]

Quantitative Toxicological Data

Specific quantitative toxicological data (e.g., LD50, LC50) for **4-Bromo-3,5-dimethoxybenzyl alcohol** is not readily available in the searched literature.^[2] The following tables provide data for structurally related compounds to give an indication of potential toxicity. This information should be used with caution as the toxicological properties of the target compound may differ.

Analog 1: 4-Bromobenzyl alcohol (CAS: 873-75-6)

Data Type	Value	Species	Reference
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H412: Harmful to aquatic life with long lasting effects	N/A	[3]

Analog 2: 3,5-Dimethoxybenzyl alcohol (CAS: 705-76-0)

Data Type	Value	Species	Reference
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	N/A	[4]

Section 3: Ecological Information

There is no specific data available for the ecological effects of **4-Bromo-3,5-dimethoxybenzyl alcohol**.^[2] General practice for brominated aromatic compounds suggests that they should not be released into the environment as they may be harmful to aquatic life and may persist.^[3]

Parameter	Result
Toxicity to fish	No data available
Toxicity to daphnia and other aquatic invertebrates	No data available
Toxicity to algae	No data available
Persistence and degradability	No data available
Bioaccumulative potential	No data available

Source: ECHEMI Safety Data Sheet[2]

Section 4: Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **4-Bromo-3,5-dimethoxybenzyl alcohol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of PPE. The following are minimum recommendations:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2]
- Skin Protection: A lab coat, long pants, and closed-toe shoes are required.
- Hand Protection: Due to the lack of specific glove compatibility data for **4-Bromo-3,5-dimethoxybenzyl alcohol**, a conservative approach is recommended. For halogenated aromatic hydrocarbons, butyl rubber gloves are often recommended for extended contact. For splash protection, nitrile gloves may be used, but they should be changed immediately upon contamination.[4]

Safe Handling and Storage

- Handling:

- Always handle **4-Bromo-3,5-dimethoxybenzyl alcohol** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid generating dust.
- Prevent contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the work area.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Storage:
 - Store in a tightly closed, properly labeled container.[\[2\]](#)
 - Keep in a cool, dry, and well-ventilated place.[\[2\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.[\[2\]](#)
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

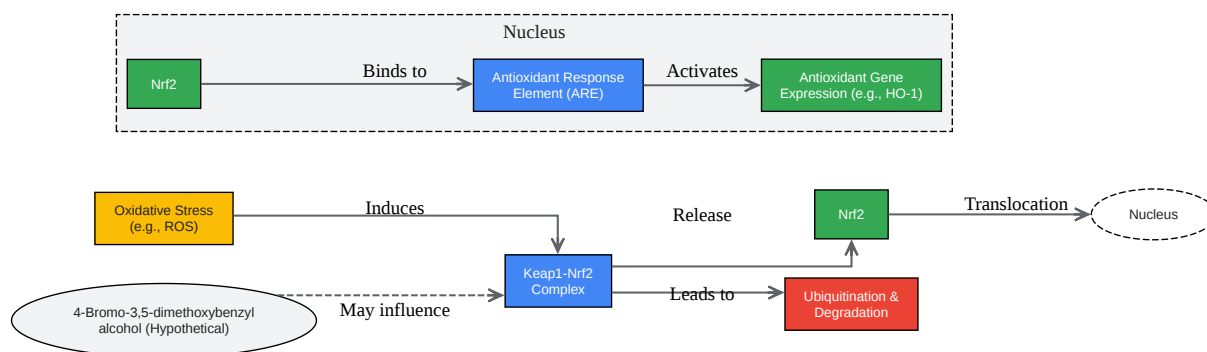
Spill and Disposal Procedures

- Spill Response:
 - Evacuate the area and ensure adequate ventilation.

- Wear appropriate PPE as described in section 4.1.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For large spills, contact your institution's environmental health and safety department.
- Waste Disposal:
 - Dispose of **4-Bromo-3,5-dimethoxybenzyl alcohol** and any contaminated materials as hazardous waste.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
 - Do not allow the chemical to enter drains or waterways.^[2]

Section 5: Potential Biological Interactions and Signaling Pathways

While no specific signaling pathways have been elucidated for **4-Bromo-3,5-dimethoxybenzyl alcohol**, research on related bromophenol compounds suggests potential biological activity. Natural bromophenols have been shown to modulate the Nrf2 signaling pathway, which is a key regulator of the cellular antioxidant response.^[5] The following diagram illustrates a generalized Nrf2 signaling pathway that could be a potential area of investigation for this compound.

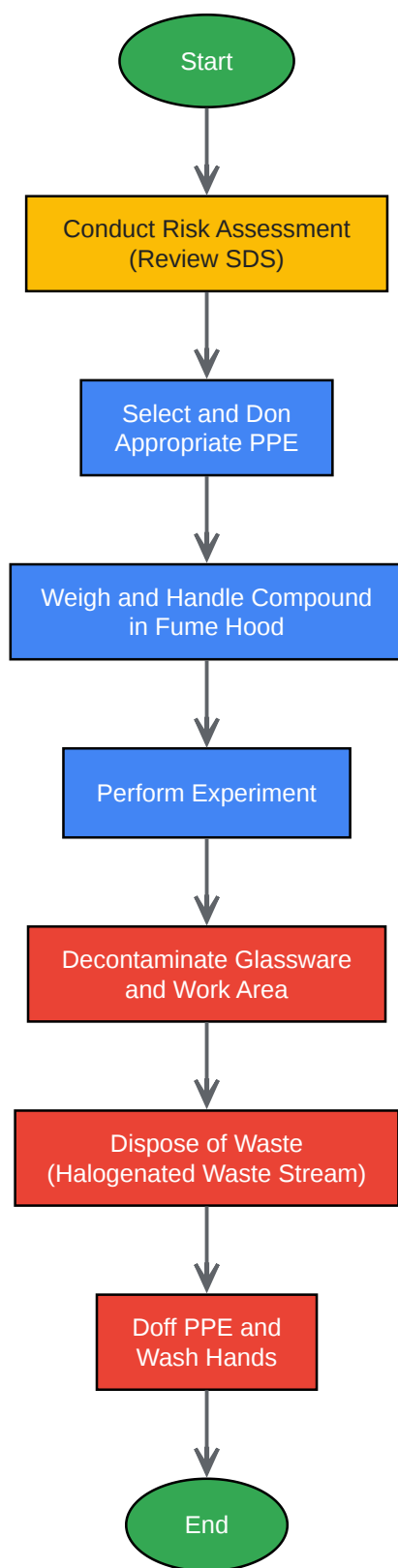


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Caption: Hypothetical interaction with the Nrf2 signaling pathway.

Section 6: Experimental and Safety Workflow

The following diagram outlines a logical workflow for the safe handling and use of **4-Bromo-3,5-dimethoxybenzyl alcohol** in a laboratory setting.



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Caption: General laboratory safety workflow.

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